

An In-depth Technical Guide on 12-Hydroxydihydrochelirubine: Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **12-Hydroxydihydrochelirubine**

Cat. No.: **B1204688**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide serves to provide the fundamental physicochemical properties of the compound **12-Hydroxydihydrochelirubine**. While extensive biological data, including detailed experimental protocols and established signaling pathways, are not readily available in the current body of scientific literature, this document summarizes the core molecular information.

Core Molecular Data

A critical first step in the evaluation of any potential therapeutic agent is the characterization of its basic molecular properties. This information is foundational for a wide range of applications, from dosage calculations to the interpretation of spectroscopic data. The molecular formula and weight of **12-Hydroxydihydrochelirubine** are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₇ NO ₆	J-GLOBAL[1]
Molecular Weight	379.368 g/mol	J-GLOBAL[1]

Table 1: Physicochemical Properties of **12-Hydroxydihydrochelirubine**. This table outlines the fundamental molecular characteristics of **12-Hydroxydihydrochelirubine**.

Further Research and Context

12-Hydroxydihydrochelirubine is a derivative of chelirubine, a benzophenanthridine alkaloid.

[1] Alkaloids in this class are known to possess a variety of biological activities. However, specific experimental studies detailing the synthesis, biological activity, and mechanism of action of **12-Hydroxydihydrochelirubine** are not extensively documented in publicly accessible databases.

For researchers interested in the potential pharmacological profile of this compound, a logical starting point would be to investigate the known activities of its parent compound, chelirubine. This could provide insights into the potential, albeit unconfirmed, therapeutic areas for **12-Hydroxydihydrochelirubine**.

Due to the absence of detailed experimental data and established signaling pathways for **12-Hydroxydihydrochelirubine**, the creation of diagrams for signaling pathways or experimental workflows as requested is not feasible at this time. Further primary research would be required to elucidate these aspects of the compound's pharmacology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chelirubine | C₂₁H₁₆NO₅ | CID 161243 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on 12-Hydroxydihydrochelirubine: Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204688#12-hydroxydihydrochelirubine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com